

Application Note: Quantification of Quinoline Yellow (E104) in Beverages

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Compound of Interest

Compound Name: E104
Cat. No.: B12383595

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Introduction

Quinoline Yellow (**E104**) is a synthetic, water-soluble yellow dye permitted for use as a food additive in a variety of products, including beverages, confectionery, and cosmetics.^{[1][2]} It is a mixture of sodium salts of sulfonated 2-(2-quinolyyl)-1,3-indandione, primarily consisting of disulfonates, with smaller amounts of mono- and trisulfonates.^[1] Due to potential links to hyperactivity in children and other sensitivity reactions, the use of Quinoline Yellow is strictly regulated in many countries, with maximum permitted levels (MPLs) established for different food categories.^{[2][3]} Accurate and reliable quantification of **E104** in beverages is therefore crucial for ensuring regulatory compliance, guaranteeing consumer safety, and maintaining product quality.

This application note provides detailed protocols for the quantification of Quinoline Yellow (**E104**) in beverage samples using two common analytical techniques: UV-Vis Spectrophotometry and High-Performance Liquid Chromatography (HPLC).

Quantitative Data Summary

The following table summarizes key quantitative parameters for the determination of Quinoline Yellow (**E104**) from various reported methods.

Analytical Method	Linearity Range ($\mu\text{g/mL}$)	Limit of Detection (LOD) ($\mu\text{g/mL}$)	Limit of Quantification (LOQ) ($\mu\text{g/mL}$)	Recovery (%)
Second Derivative Spectrophotometry	Up to 15.0[3][4][5]	-	-	-
First and Second Derivative Spectrophotometry	Up to 24[6]	-	-	-
HPLC	-	0.905 - 2.26	2.743 - 6.85	-

Experimental Protocols

Method 1: UV-Vis Spectrophotometry

This method is based on the direct measurement of the absorbance of Quinoline Yellow at its wavelength of maximum absorption. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) recommends a spectrophotometric method for the determination of total coloring matters in Quinoline Yellow.[7][8]

1. Reagents and Materials

- Quinoline Yellow (**E104**) analytical standard
- Aqueous acetic acid solution or Acetate buffer (pH 4.5)[4][7][9]
- Deionized water
- Volumetric flasks
- Pipettes

- UV-Vis Spectrophotometer

- Quartz cuvettes (1 cm path length)

2. Preparation of Standard Solutions

- Stock Standard Solution (e.g., 100 µg/mL): Accurately weigh 10 mg of Quinoline Yellow analytical standard and dissolve it in a 100 mL volumetric flask with the chosen solvent (aqueous acetic acid or acetate buffer).
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 2, 5, 10, 15 µg/mL) by diluting the stock standard solution with the same solvent.[5]

3. Sample Preparation

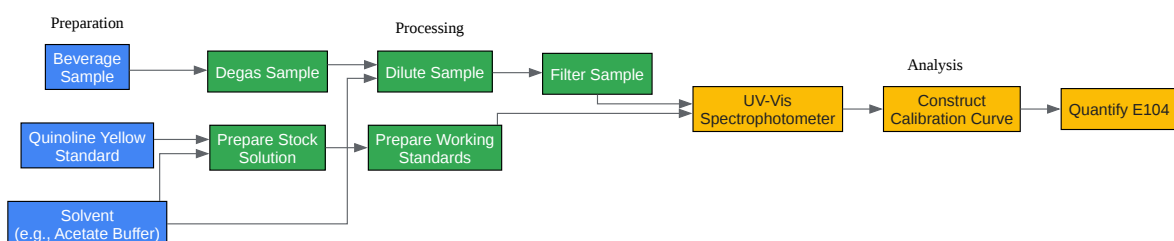
- Degassing: For carbonated beverages, degas the sample by sonication or vigorous shaking. [10][11]
- Dilution: Accurately pipette a known volume of the beverage sample into a volumetric flask and dilute with the solvent to bring the **E104** concentration within the linear range of the calibration curve. A preliminary scan can help determine the appropriate dilution factor.
- Filtration: If the sample is turbid, filter it through a 0.45 µm syringe filter to remove any particulate matter.[4][9]

4. Spectrophotometric Analysis

- Set the spectrophotometer to scan a wavelength range (e.g., 350-550 nm) to determine the wavelength of maximum absorbance (λ_{max}) for Quinoline Yellow, which is approximately 411-414 nm.[1][7]
- Use the solvent as a blank to zero the instrument.
- Measure the absorbance of each working standard solution and the prepared sample solution at the determined λ_{max} .
- Construct a calibration curve by plotting the absorbance of the standard solutions versus their concentrations.

- Determine the concentration of **E104** in the sample solution from the calibration curve.
- Calculate the concentration of **E104** in the original beverage sample, taking into account the dilution factor.

Experimental Workflow for UV-Vis Spectrophotometry



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Caption: Workflow for **E104** quantification by UV-Vis Spectrophotometry.

Method 2: High-Performance Liquid Chromatography (HPLC)

HPLC offers higher selectivity and sensitivity for the quantification of **E104**, especially in complex beverage matrices or for simultaneous analysis of multiple dyes. A common approach involves reverse-phase chromatography with a C18 column.[12]

1. Reagents and Materials

- Quinoline Yellow (**E104**) analytical standard
- HPLC-grade acetonitrile[13]

- HPLC-grade water
- Ammonium acetate[12]
- Acetic acid[11]
- Volumetric flasks
- Pipettes
- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 μ m)[12]
- Syringe filters (0.45 μ m)

2. Chromatographic Conditions

- Mobile Phase A: 10 mM ammonium acetate in water/acetonitrile (95/5, v/v)[12]
- Mobile Phase B: 10 mM ammonium acetate in water/acetonitrile (15/85, v/v)[12]
- Gradient: A suitable gradient can be optimized, for example: 0-5 min (100% A to 75% A), 5-8 min (hold at 75% A), 8-13 min (75% A to 65% A), 13-17 min (hold at 65% A), followed by re-equilibration.[12]
- Flow Rate: 1.0 mL/min[12]
- Column Temperature: 40 °C[12][14]
- Injection Volume: 10-50 μ L[12]
- Detection Wavelength: Wavelength of maximum absorbance for **E104** (approx. 411-414 nm) or a broader range if using a DAD.

3. Preparation of Standard Solutions

- Stock Standard Solution (e.g., 100 μ g/mL): Accurately weigh 10 mg of Quinoline Yellow analytical standard and dissolve it in a 100 mL volumetric flask with the mobile phase A.

- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50 µg/mL) by diluting the stock standard solution with mobile phase A.[12]

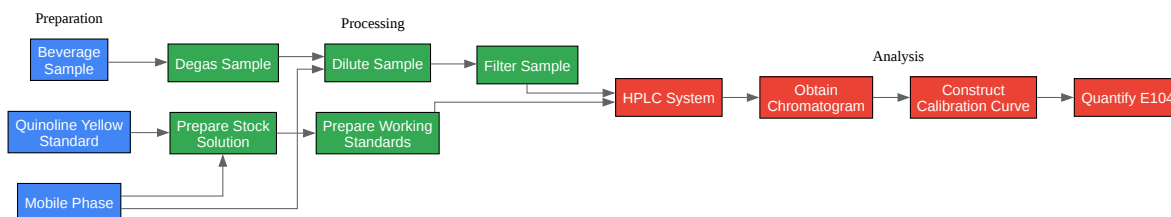
4. Sample Preparation

- Degassing: For carbonated beverages, degas the sample using sonication.[11]
- Dilution: Dilute the beverage sample with mobile phase A to ensure the **E104** concentration falls within the calibration range.
- Filtration: Filter the diluted sample through a 0.45 µm syringe filter prior to injection.[12]

5. HPLC Analysis

- Equilibrate the HPLC system with the initial mobile phase composition.
- Inject the standard solutions and the prepared sample solution.
- Record the chromatograms and identify the peak corresponding to Quinoline Yellow based on its retention time compared to the standards.
- Construct a calibration curve by plotting the peak area of the standard solutions versus their concentrations.
- Determine the concentration of **E104** in the sample solution from the calibration curve.
- Calculate the concentration of **E104** in the original beverage sample, accounting for the dilution factor.

Experimental Workflow for HPLC



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Caption: Workflow for **E104** quantification by HPLC.

Conclusion

Both UV-Vis Spectrophotometry and HPLC are suitable methods for the quantification of Quinoline Yellow (**E104**) in beverages. The choice of method will depend on the specific requirements of the analysis, such as the complexity of the sample matrix, the need for simultaneous analysis of other dyes, and the desired level of sensitivity and selectivity. The protocols provided in this application note offer a detailed framework for the accurate and reliable determination of **E104**, supporting quality control and regulatory compliance in the beverage industry.

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